

Ezetimibe Hydroxy-d4 β -D-Glucuronide CAS number

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Compound of Interest

Compound Name: Ezetimibe Hydroxy-d4 β -D-Glucuronide

Cat. No.: B1152047

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Technical Monograph: Ezetimibe Phenoxy-d4 β -D-Glucuronide

Part 1: Executive Technical Summary

Compound Identity

- Target Compound: Ezetimibe Phenoxy-d4 β -D-Glucuronide[1][2][3]
- CAS Number:1426174-41-5[1][2][3][4][5][6][7]
- Synonyms: Ezetimibe-d4 β -D-Glucuronide; Ezetimibe-d4 Phenoxy Glucuronide; 4'-O-Glucuronide-Ezetimibe-d4.[1][3]
- Role: Stable Isotope Labeled Internal Standard (SIL-IS) for the quantification of Ezetimibe Glucuronide (the primary pharmacologically active metabolite of Ezetimibe).

Scientific Context Ezetimibe (Zetia) functions as a Niemann-Pick C1-Like 1 (NPC1L1) protein inhibitor.[1][3][8] Unlike many pharmacotherapeutics where the parent compound is the sole driver of efficacy, Ezetimibe undergoes rapid Phase II metabolism in the intestine and liver to

form Ezetimibe-Glucuronide.[1][3][8] This metabolite is not only more polar but retains significant potency.[1][3][8] Consequently, accurate pharmacokinetic (PK) profiling requires the simultaneous quantification of both the parent and the glucuronide.[1][3][8]

Ezetimibe Phenoxy-d4 β -D-Glucuronide (CAS 1426174-41-5) is the critical bioanalytical tool used to normalize matrix effects, recovery losses, and ionization variability during LC-MS/MS analysis of this active metabolite.[1][3]

Part 2: Chemical Specifications & Disambiguation

2.1 Physicochemical Profile

Property	Specification
CAS Number	1426174-41-5
Unlabeled Parent CAS	190448-57-8 (Ezetimibe Phenoxy Glucuronide)
Molecular Formula	C ₃₀ H ₂₅ D ₄ F ₂ NO ₉
Molecular Weight	~589.57 g/mol (varies by specific isotopic enrichment)
Isotopic Label	Deuterium (d4) typically located on the N-fluorophenyl ring (Positions 2,3,5,6).[1][3][7][8]
Solubility	Soluble in Methanol, DMSO, and Water (due to glucuronic acid moiety).[1][3][8]
pKa	~2.9 (Carboxylic acid of glucuronide)

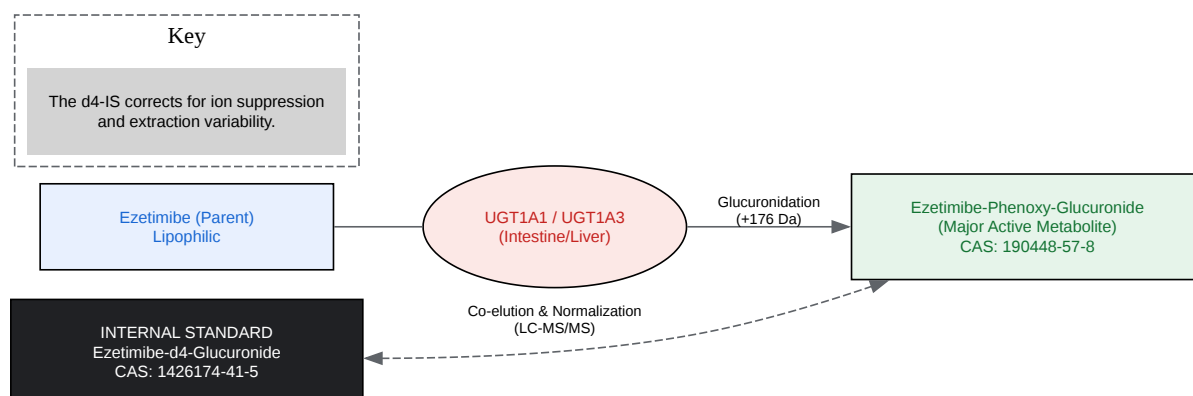
2.2 Critical Disambiguation (High-Risk Error) Researchers must distinguish between the two glucuronide isomers of Ezetimibe. Using the wrong standard will invalidate PK data.[1][3][8]

- Target (Major Metabolite): Ezetimibe Phenoxy-Glucuronide (Conjugation at the phenolic hydroxyl).[1][3][8] This is the active metabolite.[1][2][3][8]
 - Use CAS 1426174-41-5 as IS.

- Non-Target (Minor Metabolite): Ezetimibe Benzylic-Glucuronide (Conjugation at the aliphatic hydroxypropyl group).^{[1][3][8]}
 - CAS 536709-33-8 (Unlabeled).^{[1][3][8][9]} This is a minor pathway (<5%) and pharmacologically distinct.^{[1][3][8]}

Part 3: Metabolic Pathway & Internal Standard Logic^{[1][3][9]}

The following diagram illustrates the Phase II metabolic conversion of Ezetimibe and the structural alignment of the d4-Internal Standard.



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Caption: Metabolic conversion of Ezetimibe to its active glucuronide, showing the parallel application of the d4-labeled internal standard for bioanalysis.

Part 4: Bioanalytical Protocol (LC-MS/MS)

4.1 Experimental Design Strategy Direct quantification of glucuronides is challenging due to their polarity and potential for in-source fragmentation (where the glucuronide cleaves back to

the parent in the ion source, causing overestimation of the parent).[1][3][8] This protocol utilizes Ezetimibe Phenoxy-d4 β -D-Glucuronide to control for these variances.

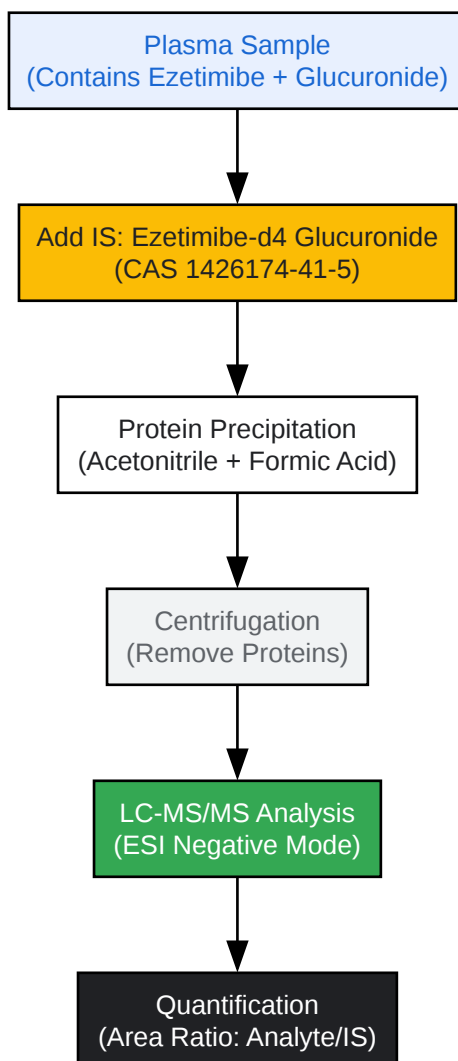
4.2 Sample Preparation (Protein Precipitation) Rationale: Solid Phase Extraction (SPE) can be used, but protein precipitation (PPT) is preferred for glucuronides to prevent loss of the polar metabolite during wash steps.[1][3][8]

- Thawing: Thaw plasma samples on wet ice.
- IS Spiking: Aliquot 50 μ L of plasma into a 96-well plate. Add 20 μ L of Ezetimibe-d4 Glucuronide Working Solution (500 ng/mL in 50% Methanol).
- Precipitation: Add 200 μ L of Acetonitrile (ACN) containing 0.1% Formic Acid.
 - Note: The acid stabilizes the acyl-glucuronide (if present) and aids protein crash.[1][3][8]
- Vortex/Centrifuge: Vortex for 2 min; Centrifuge at 4000 x g for 10 min at 4°C.
- Dilution: Transfer 100 μ L of supernatant to a fresh plate and dilute with 100 μ L of water (to match initial mobile phase strength).

4.3 LC-MS/MS Parameters

Parameter	Setting
Column	C18 Reverse Phase (e.g., Waters BEH C18, 2.1 x 50 mm, 1.7 μ m)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	20% B to 90% B over 3.5 min (Glucuronide elutes earlier than parent)
Ionization	ESI Negative Mode (Glucuronides ionize strongly in Neg mode via -COOH)
MRM Transition (Analyte)	m/z 584.2 $\rightarrow$ 271.1 (Glucuronide loss)
MRM Transition (IS)	m/z 588.2 $\rightarrow$ 275.1 (Matches d4 shift)

4.4 Analytical Workflow Diagram



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Caption: Step-by-step bioanalytical workflow for the quantification of Ezetimibe Glucuronide using the d4-labeled internal standard.

Part 5: Stability & Handling

5.1 Storage Protocols

- Powder: Store at -20°C under desiccated conditions. Glucuronides are hygroscopic.[1][3][8]
- Solution: Stock solutions (in Methanol) are stable at -80°C for up to 6 months.[1][3][8]

- Avoid: Repeated freeze-thaw cycles. Aliquot stocks immediately upon preparation.[1][3][8]

5.2 In-Source Fragmentation Check A critical validation step is monitoring the "crosstalk" between the glucuronide and the parent drug.[1][3][8]

- Test: Inject a pure standard of Ezetimibe-Glucuronide (and the d4 IS) without the parent drug.
- Observation: Monitor the parent drug MRM channel.[1][3][8]
- Acceptance: If a signal appears in the parent channel at the glucuronide retention time, in-source fragmentation is occurring.[1][3][8] Lower the declustering potential (DP) or source temperature to mitigate this.[1][3][8]

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